

Personal protective equipment for handling 2-Phenoxybenzaldehyde

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Compound of Interest

Compound Name: 2-Phenoxybenzaldehyde

Cat. No.: B049139

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Essential Safety and Handling Guide for 2-Phenoxybenzaldehyde

For Immediate Use by Laboratory and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **2-Phenoxybenzaldehyde** (CAS No. 19434-34-5). Adherence to these procedures is essential for ensuring personnel safety and regulatory compliance.

Hazard Identification and Immediate Precautions

2-Phenoxybenzaldehyde is a hazardous chemical with the following primary risks[1][2]:

- Harmful if swallowed, in contact with skin, or if inhaled[1].
- Causes serious eye irritation[1].
- Causes skin irritation[1].
- May cause respiratory irritation[1][3].

Immediate precautionary measures include avoiding contact with skin and eyes, preventing inhalation of vapor or mist, and ensuring thorough washing after handling[1][4]. Do not eat, drink, or smoke when using this product[1].

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Phenoxybenzaldehyde**.

PPE Category	Specification	Recommended Materials & Standards
Hand Protection	Chemical resistant gloves. Regularly inspect for and replace damaged gloves.	Recommended: Butyl rubber, Viton (> 8 hours breakthrough time). Not Recommended: Natural rubber (latex), nitrile rubber, neoprene, PVC.[5]
Eye and Face Protection	Safety glasses with side-shields or chemical goggles.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[6]
Skin and Body Protection	Wear suitable protective clothing to prevent skin exposure.	Laboratory coat, long-sleeved garments, and closed-toe shoes.[5][6]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or if irritation is experienced.	For large scale operations or in case of insufficient ventilation, a self-contained breathing apparatus (SCBA) may be required.[6]

Handling and Storage Procedures

Handling:

- Ensure adequate ventilation in the handling area, preferably within a chemical fume hood[4][6].
- Avoid breathing dust, mist, vapors, or spray[6].
- Prevent contact with skin, eyes, and clothing[4].

- Wash hands and any exposed skin thoroughly after handling[1].

Storage:

- Store in a cool, dry, and well-ventilated area[7][8].
- Keep containers tightly closed when not in use[7][8].
- Store away from incompatible materials such as strong oxidizing agents and strong bases[6].
- Some sources recommend storage at 4°C under nitrogen[9].

Accidental Release and First Aid Measures

Situation	Procedure
Spill or Leak	Absorb the spill with an inert absorbent material (e.g., sand, silica gel, sawdust). Collect the absorbed material into a suitable, closed container for disposal. Ensure adequate ventilation during cleanup.[4][6]
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[1][6]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical attention if irritation persists.[1][6]
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[1][6]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Call a physician or poison control center immediately.[1][6]

Disposal Plan

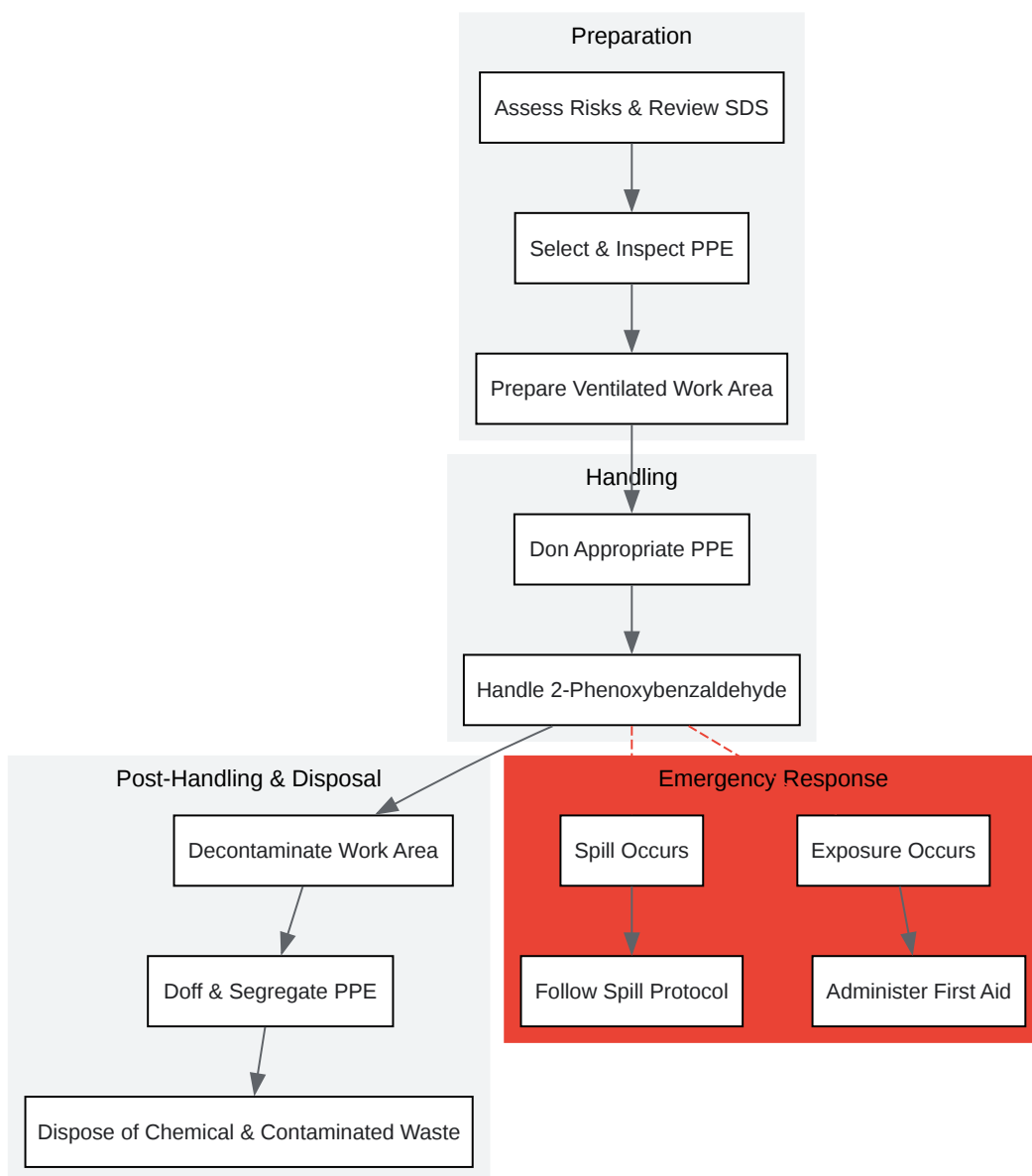
All waste materials, including contaminated PPE and absorbent materials, must be treated as hazardous waste.

- Chemical Disposal: Dispose of contents and container to an approved waste disposal plant[1][7]. Do not allow the product to enter drains[8]. All disposal practices must be in accordance with federal, state, and local regulations[4].
- Contaminated PPE Disposal: Contaminated gloves, clothing, and other disposable PPE should be collected in a sealed container and disposed of as hazardous waste.

Procedural Workflow

The following diagram outlines the standard operating procedure for handling **2-Phenoxybenzaldehyde** from receipt to disposal.

Workflow for Handling 2-Phenoxybenzaldehyde

[Click to download full resolution via product page](#)Standard Operating Procedure for **2-Phenoxybenzaldehyde**.

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References

- 1. fishersci.com [fishersci.com]
- 2. 2-phenoxybenzaldehyde AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 3. 2-Phenoxybenzaldehyde | CAS#:19434-34-5 | Chemsrce [chemsrc.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. ekincikimya.com.tr [ekincikimya.com.tr]
- 6. fishersci.com [fishersci.com]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. chemscene.com [chemscene.com]
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